

Safeguarding Your Research: A Comprehensive Guide to Handling SR2640 Hydrochloride

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Compound of Interest

Compound Name: SR2640 hydrochloride

Cat. No.: B2447785

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling and disposal of **SR2640 hydrochloride**, a potent and selective competitive leukotriene D4 and E4 receptor antagonist.

While a specific Safety Data Sheet (SDS) for **SR2640 hydrochloride** is not readily available in public domains, this document synthesizes information from chemical suppliers and general best practices for handling potent solid compounds to provide a robust operational and disposal plan. The following procedural guidance is designed to be your trusted resource for laboratory safety and chemical handling.

Personal Protective Equipment (PPE) for SR2640 Hydrochloride

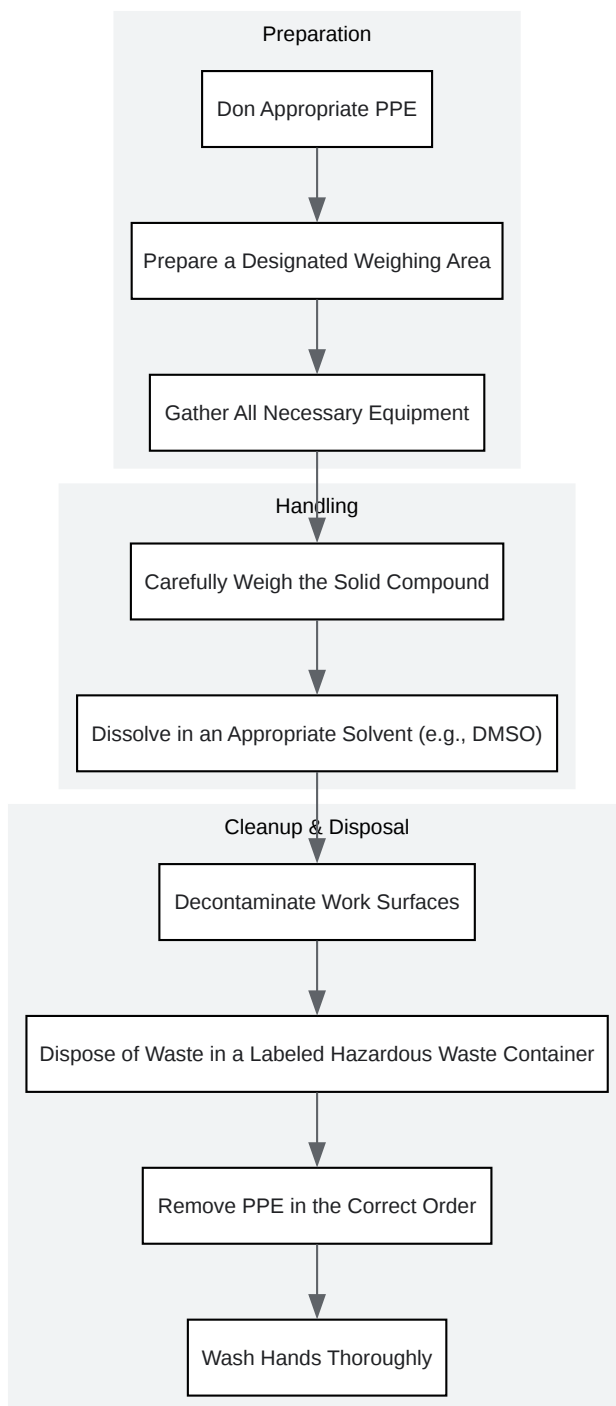
When handling **SR2640 hydrochloride**, a comprehensive approach to personal protection is critical to minimize exposure. The following table summarizes the recommended PPE.

PPE Category	Item	Specification	Purpose
Hand Protection	Gloves	Nitrile or latex, double-gloving recommended	Prevents skin contact.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified	Protects eyes from dust particles.
Respiratory Protection	NIOSH-approved Respirator	N95 or higher for solids	Prevents inhalation of fine particles.
Body Protection	Laboratory Coat	Fully buttoned	Protects skin and clothing from contamination.

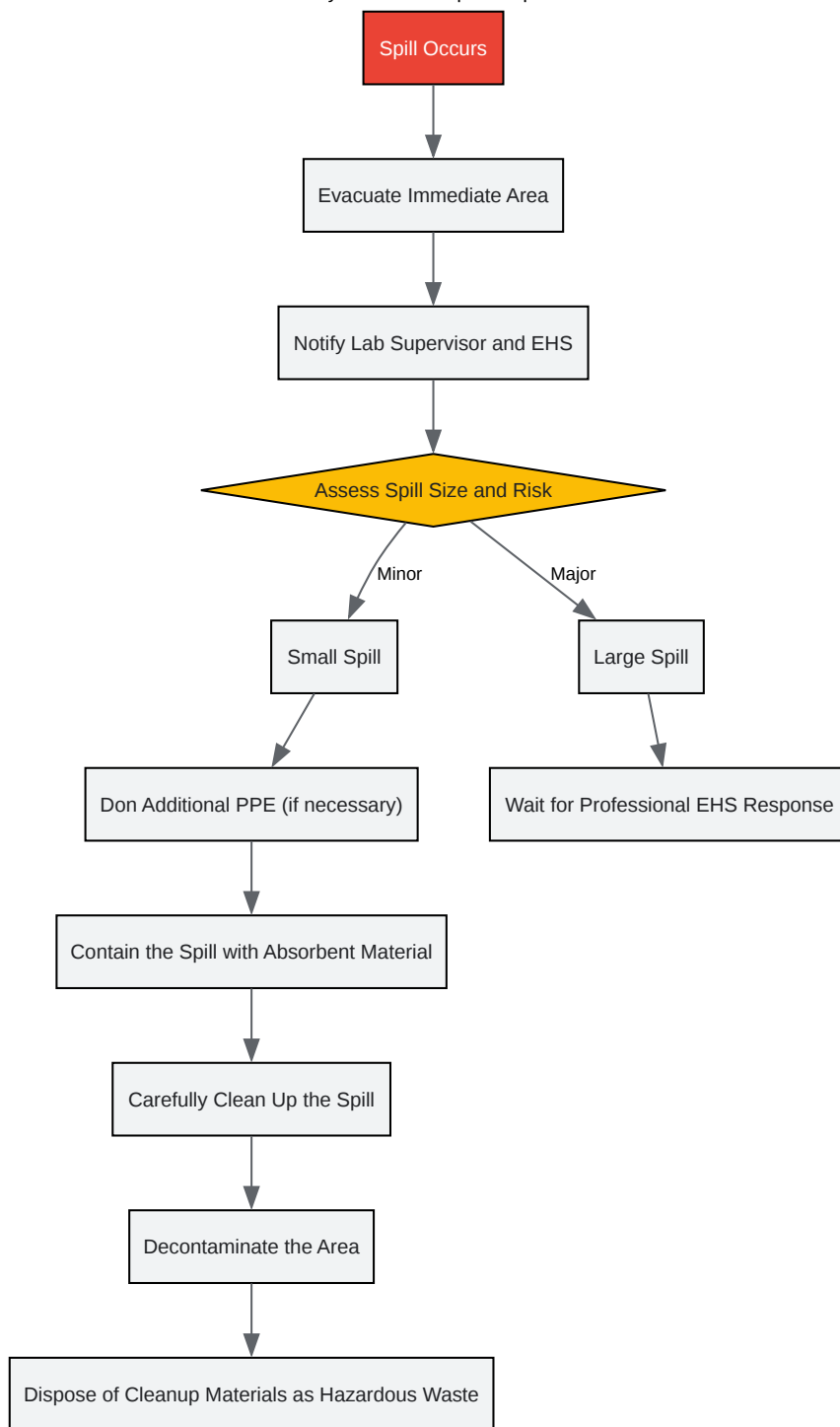
Safe Handling Workflow

Adherence to a strict, step-by-step workflow is crucial for minimizing risk during the handling of **SR2640 hydrochloride**. The following diagram outlines the recommended procedure from preparation to cleanup.

Safe Handling Workflow for SR2640 Hydrochloride



SR2640 Hydrochloride Spill Response Plan

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